

Application Notes and Protocols for CPI-637 in Cell Culture

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Compound of Interest

Compound Name: CPI-637

Cat. No.: B606800

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Introduction

CPI-637 is a potent and selective small molecule inhibitor of the bromodomains of the highly homologous transcriptional coactivators, CREB-binding protein (CBP) and E1A binding protein p300 (EP300).^{[1][2][3]} These proteins are lysine acetyltransferases that play a crucial role in regulating gene expression through the acetylation of histones and other transcription factors, including c-MYC and p53.^[3] By binding to the acetyl-lysine binding pockets of CBP and EP300, **CPI-637** disrupts their ability to recognize acetylated histones, thereby modulating gene transcription.^[3] This compound has demonstrated significant anti-proliferative effects in various cancer cell lines and has also been investigated as a latency-reversing agent for HIV-1 by targeting BRD4 and TIP60 proteins.^{[4][5]}

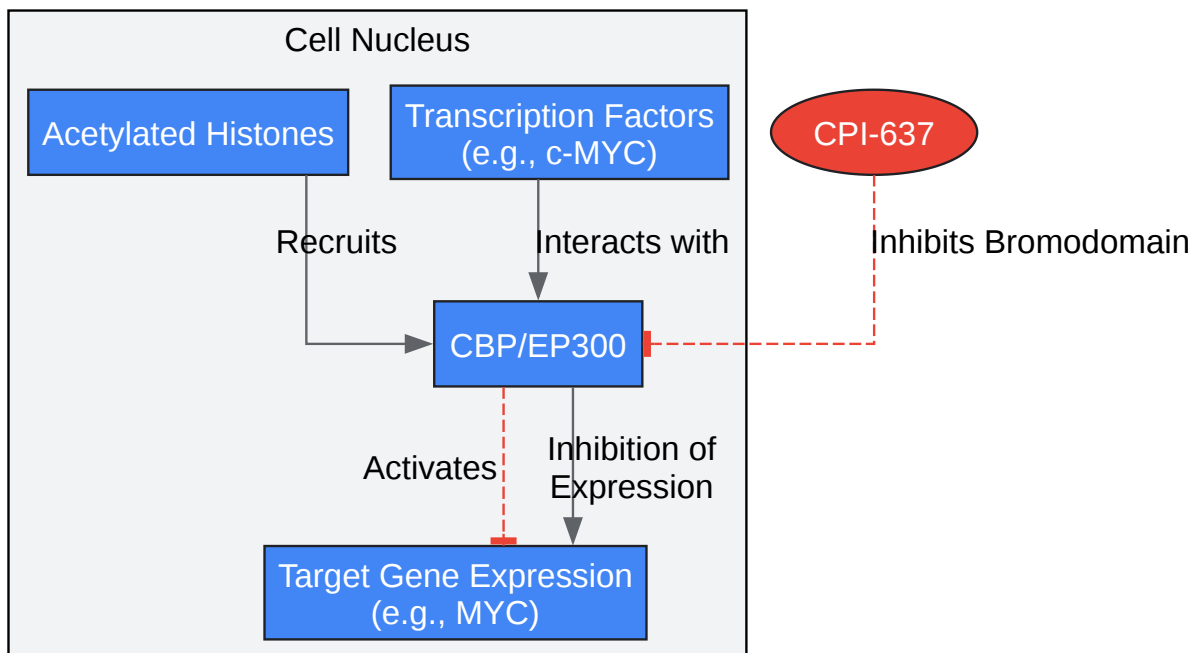
Quantitative Data Summary

The following table summarizes the reported biochemical and cellular potencies of **CPI-637** against its primary targets and its effects in various cell lines.

Target/Assay	Method	Value	Cell Line	Reference
CBP (Bromodomain)	TR-FRET	IC ₅₀ : 0.03 µM (30 nM)	-	[1][2][5][6]
BRET (Cellular)	EC ₅₀ : 0.3 µM	-	[2]	
Isothermal Titration Calorimetry	Kd: 0.031 µM	-	[3]	
EP300 (Bromodomain)	TR-FRET	IC ₅₀ : 0.051 µM (51 nM)	-	[1][2][6]
BRD4 (BD1)	TR-FRET	IC ₅₀ : 11.0 µM	-	[2]
BRD9	TR-FRET	IC ₅₀ : 0.73 µM	-	[6]
MYC Expression Inhibition	QuantiGene Plex	EC ₅₀ : 0.60 µM	AMO-1	[1][3][6]
Antiproliferative Activity	CellTiter-Glo	IC ₅₀ : 3.13 µM	CWR22Rv1	[2]
Cell Proliferation Assay	IC ₅₀ : 0.65 µM	LNCaP	[5]	

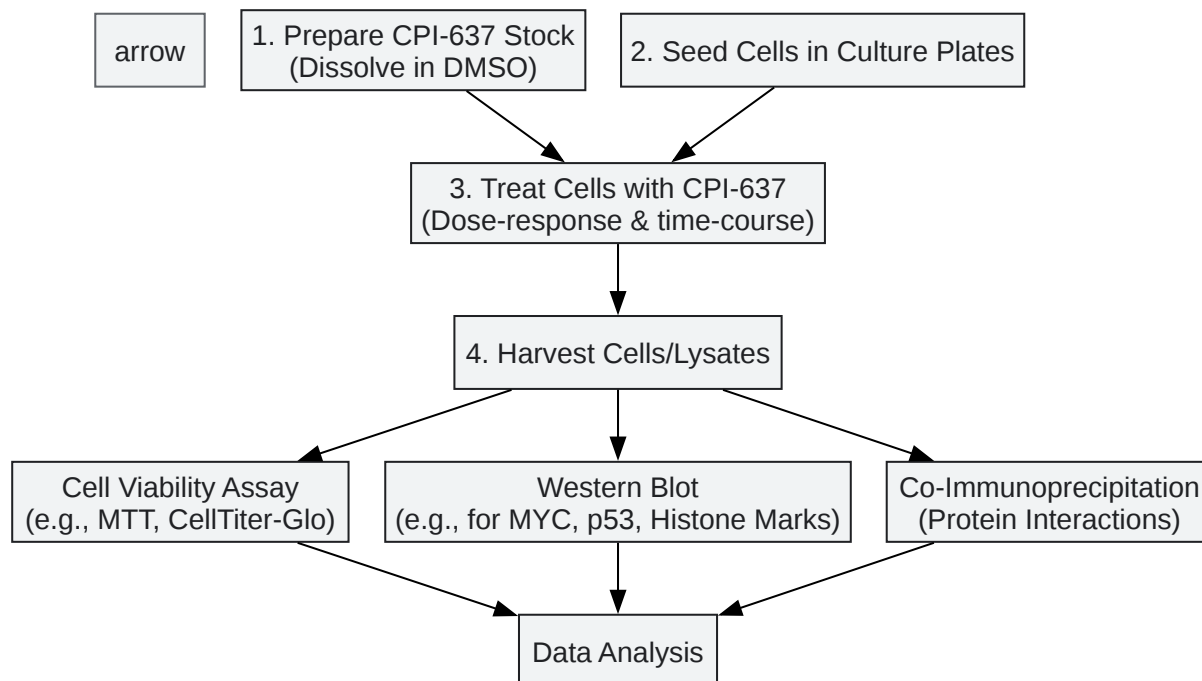
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **CPI-637** and a general workflow for its application in cell culture experiments.



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Caption: Mechanism of **CPI-637** Action.



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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Fragment-Based Discovery of a Selective and Cell-Active Benzodiazepinone CBP/EP300 Bromodomain Inhibitor (CPI-637) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CPI-637 as a Potential Bifunctional Latency-Reversing Agent That Targets Both the BRD4 and TIP60 Proteins - PMC [pmc.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- 6. Probe CPI-637 | Chemical Probes Portal [chemicalprobes.org]
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